

Validating Mitoridine's mechanism of action with knockout models

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Compound of Interest

Compound Name: Mitoridine

Cat. No.: B1436191

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References

- 1. go.drugbank.com [go.drugbank.com]
- 2. Computational analysis of mTOR signaling pathway: bifurcation, carcinogenesis, and drug discovery - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. mdpi.com [mdpi.com]
- 4. mTOR signaling at a glance - PMC [pmc.ncbi.nlm.nih.gov]
- 5. mTOR signaling in growth control and disease - PMC [pmc.ncbi.nlm.nih.gov]
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